

Introduction: A Versatile Scaffold in Modern Chemistry

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chloroquinoline-2-carboxylic acid

Cat. No.: B090781

[Get Quote](#)

4-Chloroquinoline-2-carboxylic acid is a heterocyclic organic compound that serves as a pivotal building block in synthetic chemistry.^[1] Its quinoline core, a bicyclic aromatic structure composed of a benzene ring fused to a pyridine ring, is a "privileged scaffold" in drug discovery, appearing in numerous natural and synthetic bioactive molecules.^[2] The specific placement of a chloro group at the 4-position and a carboxylic acid at the 2-position creates a unique electronic and steric environment, rendering the molecule a highly versatile intermediate for developing novel pharmaceuticals, agrochemicals, and advanced materials.^{[3][4]} This guide provides a comprehensive technical overview of its properties, synthesis, applications, and handling for researchers and drug development professionals.

Core Identification:

- CAS Number: 15733-82-1^{[3][5][6][7]}
- Molecular Formula: C₁₀H₆ClNO₂^{[1][5]}
- Molecular Weight: 207.61 g/mol ^{[1][3][5]}

Physicochemical Properties

The functional groups of **4-Chloroquinoline-2-carboxylic acid** dictate its physical and chemical behavior, influencing its reactivity and suitability for various synthetic transformations.

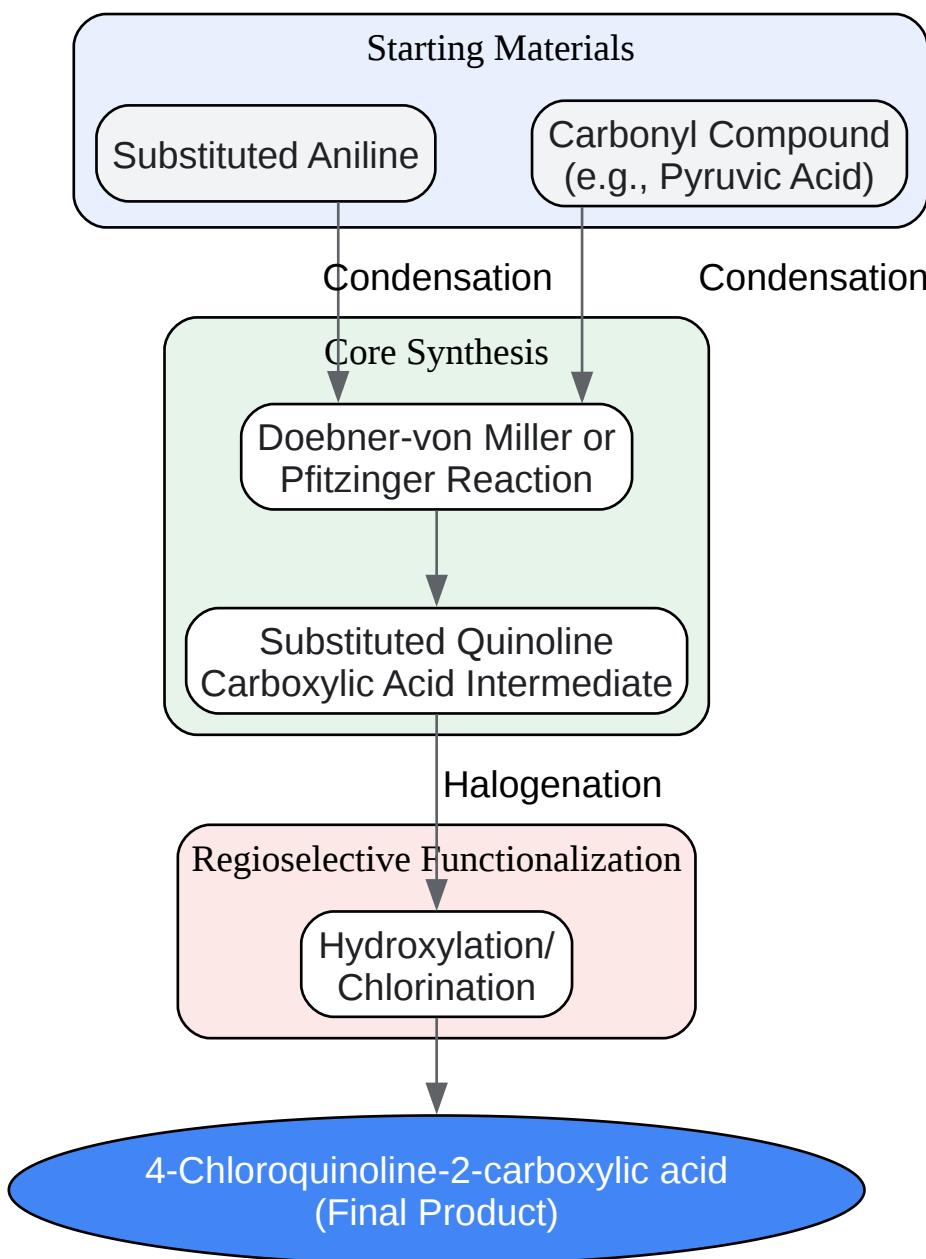
Property	Value / Description	Source(s)
CAS Number	15733-82-1	[5] [6] [7]
Molecular Formula	C ₁₀ H ₆ ClNO ₂	[1] [5]
Molecular Weight	207.61 g/mol	[3] [5]
IUPAC Name	4-chloroquinoline-2-carboxylic acid	[3]
Purity	Typically ≥ 95%	[1] [5]
Appearance	White or grey solid	[4]
GHS Signal Word	Warning	[3]
GHS Hazard Class	Irritant	[3]

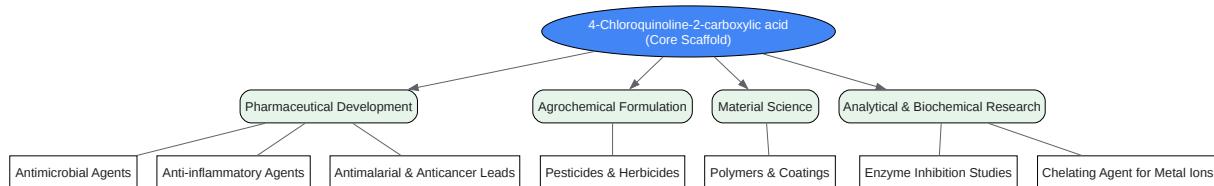
Synthesis Strategies: Constructing the Core Scaffold

The synthesis of substituted quinolines is a well-established field of organic chemistry, with several named reactions providing access to the core ring system. The specific substitution pattern of **4-chloroquinoline-2-carboxylic acid** requires precise regioselective control.

Conceptual Synthetic Workflow

The general approach involves either building the quinoline ring with the desired functionalities already present on the precursors or performing regioselective functionalization on a pre-formed quinoline ring.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Chloroquinoline-2-carboxylic acid | CymitQuimica [cymitquimica.com]
- 2. Novel Multi-Target Agents Based on the Privileged Structure of 4-Hydroxy-2-quinolinone - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 4-Chloroquinoline-2-carboxylic Acid|CAS 15733-82-1 [benchchem.com]
- 4. chemimpex.com [chemimpex.com]
- 5. synchem.de [synchem.de]
- 6. echemi.com [echemi.com]
- 7. 4-CHLOROQUINOLINE-2-CARBOXYLIC ACID | 15733-82-1 [chemicalbook.com]
- To cite this document: BenchChem. [Introduction: A Versatile Scaffold in Modern Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b090781#4-chloroquinoline-2-carboxylic-acid-cas-number>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com